

# A Technical Guide to the Physicochemical Properties of 2-Cyanophenothiazine

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## Compound of Interest

Compound Name: 2-Cyanophenothiazine

Cat. No.: B030674

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **2-Cyanophenothiazine** (CAS No: 38642-74-9), a key intermediate in the synthesis of various pharmaceutical compounds. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and organic synthesis.

## Core Physicochemical Data

The following table summarizes the key physicochemical properties of **2-Cyanophenothiazine**, compiled from various sources. These values are essential for understanding the compound's behavior in different chemical and biological environments.

Property	Value	Source(s)
Molecular Formula	C <sub>13</sub> H <sub>8</sub> N <sub>2</sub> S	[1][2][3][4][5][6][7]
Molecular Weight	224.28 g/mol	[3][5][6][7][8][9][10]
Appearance	Yellowish to amber to greenish crystalline powder	[1][2][6][8][11]
Melting Point	177-181 °C, 191-193 °C, 191-194 °C, 204 °C	[1][2][3][5][6][8][9][12]
Boiling Point (Predicted)	427.6 ± 34.0 °C at 760 mmHg	[4][5][8][9][12]
Density (Predicted)	1.38 ± 0.1 g/cm <sup>3</sup>	[4][5][8][9][12]
Solubility	Soluble in chloroform, anhydrous ethanol, and dimethyl sulfoxide; slightly soluble in water.	[5][8][12][13]
pKa (Predicted)	-3.04 ± 0.20	[5][8][9][12]
LogP (Predicted)	3.87 (XLOGP3), 2.14 (iLOGP)	[9][13]
Vapor Pressure (Predicted)	1.62E-07 mmHg at 25°C	[4][8]
Flash Point (Predicted)	212.4 °C	[4][8]
Refractive Index (Predicted)	1.742	[4][8]

## Experimental Protocols

Detailed experimental procedures are crucial for the replication and validation of scientific findings. Below are methodologies for the synthesis of **2-Cyanophenothiazine** and general protocols for the determination of its key physicochemical properties.

### Synthesis of 2-Cyanophenothiazine

A common method for the synthesis of **2-Cyanophenothiazine** involves the reaction of 2-chlorophenothiazine with a cyanide source.[14][15][16]

**Materials:**

- 2-chlorophenothiazine
- Copper(I) cyanide
- N-methylpyrrolidinone (NMP) or other high-boiling organic solvent
- Water
- Sodium cyanide (for quenching)
- Ethyl acetate
- Ethanol
- Activated charcoal
- Hyflo (or other filter aid)

**Procedure:**

- A mixture of 2-chlorophenothiazine, copper(I) cyanide, and N-methylpyrrolidinone is heated at reflux for several hours.[\[14\]](#)
- The reaction mixture is then cooled and quenched with water. Sodium cyanide may be added at this stage.[\[14\]](#)
- The crude product is extracted with an organic solvent, such as ethyl acetate.[\[14\]](#)
- The combined organic layers are washed with water.[\[14\]](#)
- The organic solution is dried and the solvent is removed by rotary evaporation to yield the crude **2-Cyanophenothiazine**.[\[14\]](#)
- Purification of the crude product is achieved by recrystallization. This typically involves dissolving the solid in a hot solvent like ethanol, treating with activated charcoal to remove

colored impurities, filtering the hot solution through a filter aid, and then allowing the solution to cool to induce crystallization.[14]

- The purified yellow crystals of **2-Cyanophenothiazine** are collected by filtration and dried. [14]

## Determination of Physicochemical Properties

Standard laboratory techniques are employed to determine the physicochemical properties of organic compounds like **2-Cyanophenothiazine**.

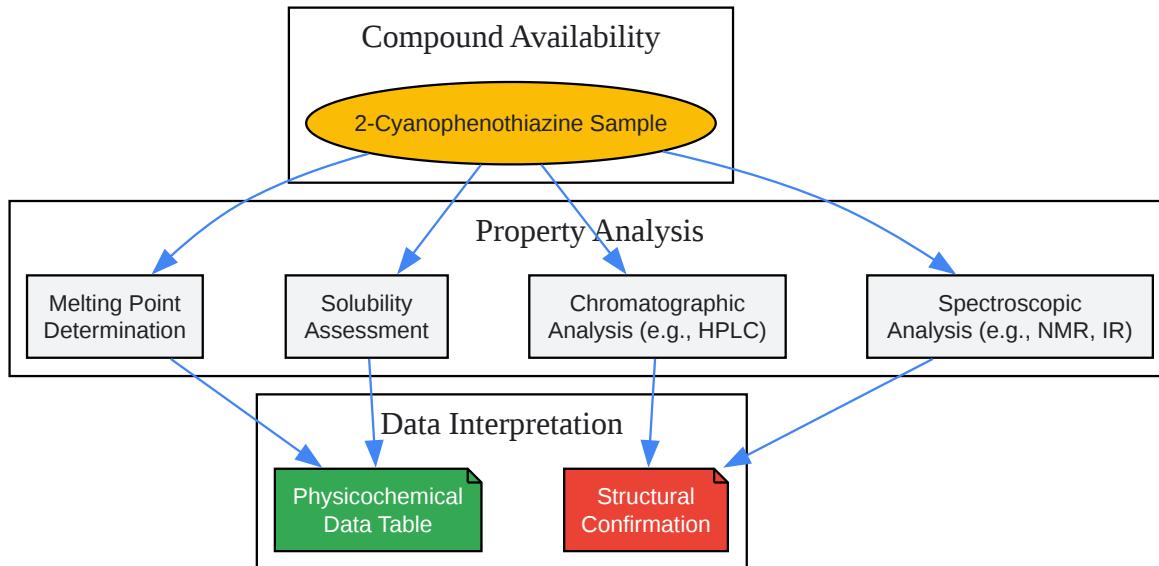
**Melting Point Determination:** The melting point can be determined using a melting point apparatus.[17] A small amount of the crystalline solid is packed into a capillary tube and heated in the apparatus. The temperature range over which the solid melts is recorded.[17]

**Boiling Point Determination (for liquids):** While **2-Cyanophenothiazine** is a solid at room temperature, a general method for determining the boiling point of an organic liquid involves simple distillation.[17] The liquid is heated in a flask, and the temperature of the vapor that distills is measured.[17] For high-boiling point solids, specialized techniques would be required.

**Solubility Determination:** A qualitative assessment of solubility can be performed by adding a small amount of **2-Cyanophenothiazine** to a test tube containing the solvent of interest (e.g., water, ethanol, chloroform).[18] The mixture is agitated, and the degree of dissolution is observed. For quantitative measurements, a saturated solution is prepared, and the concentration of the dissolved solute is determined using an appropriate analytical method.

## Visualizations

The following diagrams illustrate key processes related to **2-Cyanophenothiazine**.



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- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties of 2-Cyanophenothiazine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b030674#physicochemical-properties-of-2-cyanophenothiazine]

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